

Application Notes and Protocols for Metabolite Identification using 4-Carboethoxypiperidine-d9

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Compound of Interest

Compound Name: 4-Carboethoxypiperidine-d9

Cat. No.: B15553569

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Introduction

Stable isotope labeling is a powerful technique in drug metabolism and pharmacokinetic (DMPK) studies. The use of deuterated compounds, such as **4-Carboethoxypiperidine-d9**, offers significant advantages in the identification and quantification of metabolites. The deuterium-labeled internal standard co-elutes with the unlabeled analyte but is distinguishable by mass spectrometry, allowing for accurate quantification and unambiguous identification of metabolites by observing the characteristic mass shift between the unlabeled and labeled fragments.^{[1][2]}

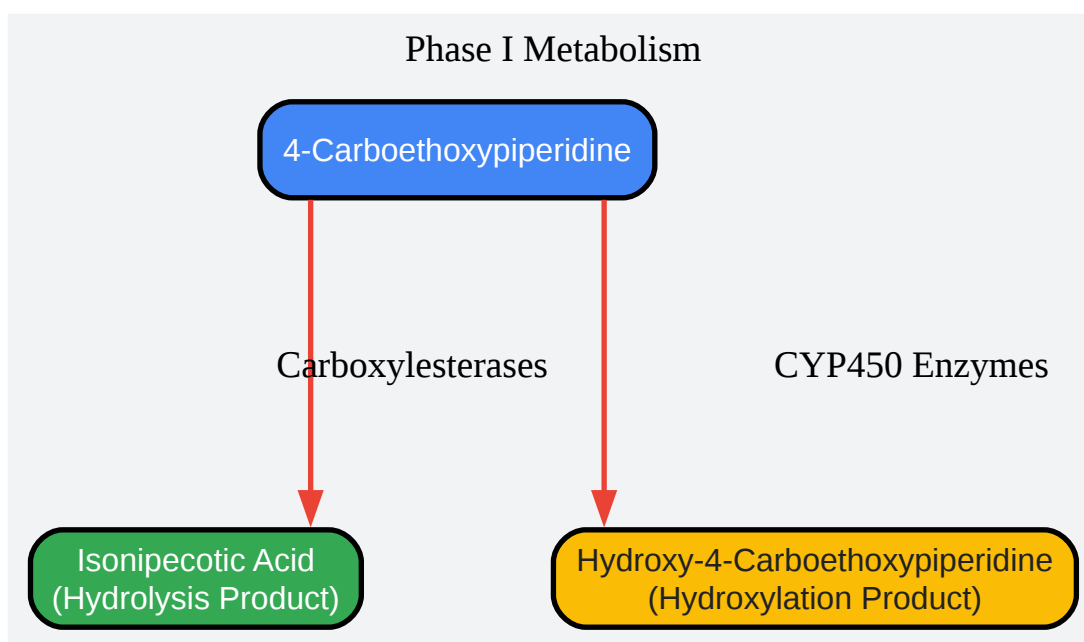
This document provides detailed application notes and protocols for the use of **4-Carboethoxypiperidine-d9** in metabolite identification studies. The primary metabolic pathways for 4-Carboethoxypiperidine are predicted to be ester hydrolysis and ring hydroxylation.

Predicted Metabolic Pathways

Based on the chemical structure of 4-Carboethoxypiperidine (also known as ethyl isonipecotate), two primary metabolic pathways are anticipated:

- Ester Hydrolysis: Carboxylesterases present in the liver and plasma are likely to hydrolyze the ethyl ester to its corresponding carboxylic acid, isonipecotic acid.[3][4]
- Hydroxylation: Cytochrome P450 (CYP) enzymes, primarily located in the liver, can hydroxylate the piperidine ring at various positions.[5]

The following diagram illustrates the predicted metabolic fate of 4-Carboethoxypiperidine.



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Caption: Predicted Phase I metabolic pathways of 4-Carboethoxypiperidine.

Application 1: In Vitro Metabolite Identification in Human Liver Microsomes

This protocol describes the use of **4-Carboethoxypiperidine-d9** to identify metabolites generated by human liver microsomes (HLMs).

Experimental Protocol

1. Materials and Reagents:

- 4-Carboethoxypiperidine
- **4-Carboethoxypiperidine-d9** (Internal Standard)
- Pooled Human Liver Microsomes (HLMs)[\[6\]](#)[\[7\]](#)
- NADPH regenerating system (e.g., containing glucose-6-phosphate, glucose-6-phosphate dehydrogenase, and NADP+)
- Phosphate buffer (0.1 M, pH 7.4)
- Acetonitrile (ACN)
- Formic acid
- Ultrapure water

2. Incubation Procedure:[\[8\]](#)

- Prepare a stock solution of 4-Carboethoxypiperidine and **4-Carboethoxypiperidine-d9** in a suitable solvent (e.g., methanol or DMSO).
- In a microcentrifuge tube, combine phosphate buffer, HLM, and the NADPH regenerating system.
- Pre-incubate the mixture at 37°C for 5 minutes.
- Initiate the reaction by adding a mixture of 4-Carboethoxypiperidine (final concentration, e.g., 10 µM) and **4-Carboethoxypiperidine-d9** (final concentration, e.g., 1 µM).
- Incubate at 37°C for a specified time (e.g., 60 minutes).
- Terminate the reaction by adding two volumes of ice-cold acetonitrile.

- Include control incubations: without NADPH (to assess non-enzymatic degradation) and without the test compound (background).
- Vortex and centrifuge the samples to precipitate proteins.
- Transfer the supernatant for LC-MS/MS analysis.

3. LC-MS/MS Analysis:

- LC System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.^[9]
- Column: A C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 μ m).
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient: A suitable gradient to separate the parent compound and its metabolites.
- Mass Spectrometer: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) capable of MS/MS.^{[10][11]}
- Ionization Mode: Positive electrospray ionization (ESI+).

Data Presentation: Predicted Metabolite Profile

The following table summarizes the expected m/z values for the parent compound and its predicted metabolites, along with their deuterated counterparts.

Compound	Predicted Metabolic Pathway	Molecular Formula	Unlabeled m/z ([M+H] ⁺)	Labeled (d9) m/z ([M+H] ⁺)	Mass Shift
4-Carboethoxy piperidine	Parent	C ₈ H ₁₅ NO ₂	158.1125	167.1689	+9
Isonipecotic Acid	Ester Hydrolysis	C ₆ H ₁₁ NO ₂	130.0812	139.1376	+9
Hydroxy-4-Carboethoxy piperidine	Ring Hydroxylation	C ₈ H ₁₅ NO ₃	174.1074	183.1638	+9

Note: The exact position of hydroxylation would require further structural elucidation (e.g., using NMR or comparison with authentic standards).

Application 2: In Vivo Metabolite Profiling in Rats

This protocol outlines a study to identify and quantify metabolites of 4-Carboethoxypiperidine in rat plasma and urine using **4-Carboethoxypiperidine-d9** as an internal standard.[\[12\]](#)[\[13\]](#)

Experimental Protocol

1. Animal Dosing:

- Species: Sprague-Dawley rats.
- Dose Formulation: Prepare a solution of 4-Carboethoxypiperidine in a suitable vehicle (e.g., saline or PEG400).
- Administration: Administer a single oral or intravenous dose of 4-Carboethoxypiperidine.
- Internal Standard: A separate cohort can be dosed with **4-Carboethoxypiperidine-d9**, or it can be spiked into samples during processing. For quantitative analysis, spiking into samples is preferred.[\[1\]](#)[\[14\]](#)

2. Sample Collection:

- Collect blood samples at various time points (e.g., 0, 0.5, 1, 2, 4, 8, 24 hours) into tubes containing an anticoagulant.
- Process blood to obtain plasma.
- Collect urine over specified intervals (e.g., 0-8, 8-24 hours).
- Store all samples at -80°C until analysis.

3. Sample Preparation:

- Plasma:
 - Thaw plasma samples on ice.
 - Spike with a known concentration of **4-Carboethoxypiperidine-d9** solution.
 - Precipitate proteins by adding three volumes of ice-cold acetonitrile.
 - Vortex and centrifuge.
 - Evaporate the supernatant to dryness and reconstitute in the initial mobile phase.
- Urine:
 - Thaw urine samples.
 - Centrifuge to remove particulates.
 - Dilute the supernatant with water.
 - Spike with a known concentration of **4-Carboethoxypiperidine-d9** solution.

4. LC-MS/MS Analysis:

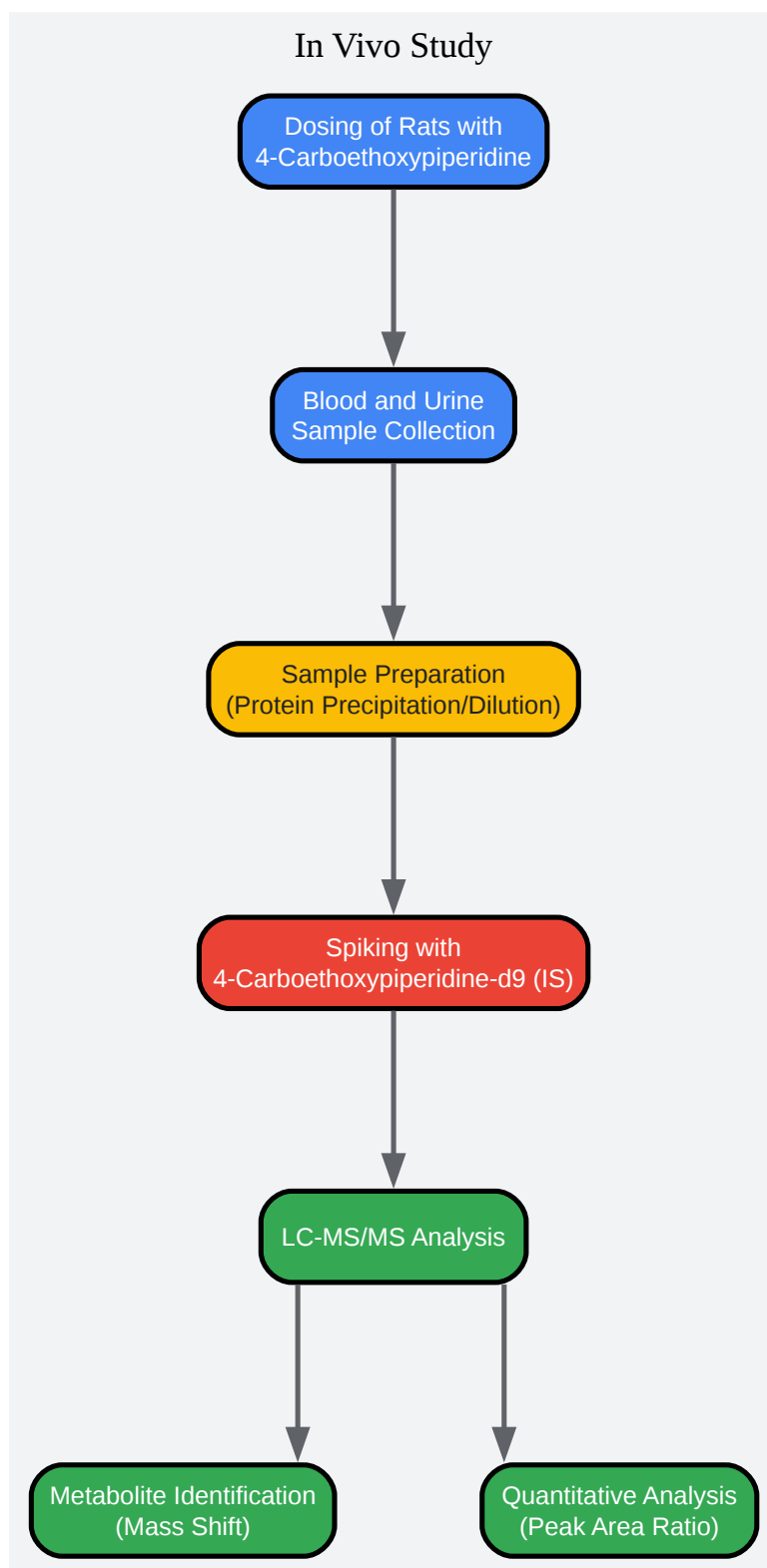
- Employ the same LC-MS/MS conditions as described for the in vitro analysis, with potential modifications to the gradient to accommodate the complexity of the biological matrix.

Data Presentation: Illustrative Quantitative Results

The following table provides an example of how to present quantitative data from an in vivo study. The data shown here is for illustrative purposes only and does not represent actual experimental results.

Analyte	Matrix	Cmax (ng/mL)	Tmax (hr)	AUC ₀₋₂₄ (ng*hr/mL)
4-Carboethoxypiperidine	Plasma	500	1.0	2500
Isonipecotic Acid	Plasma	150	2.0	1200
Hydroxy-4-Carboethoxypiperidine	Plasma	50	4.0	400

Experimental Workflow Diagram



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Caption: Workflow for in vivo metabolite identification and quantification.

Conclusion

The use of **4-Carboethoxypiperidine-d9** as an internal standard is a robust and reliable method for the identification and quantification of its metabolites in both in vitro and in vivo systems. The protocols and data presentation formats provided here offer a comprehensive guide for researchers in the field of drug metabolism. The combination of stable isotope labeling with high-resolution mass spectrometry provides a high degree of confidence in the structural elucidation and quantification of metabolites, which is crucial for understanding the disposition and potential safety liabilities of new chemical entities.

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